

Cbz-O-methyl-L-serine mass spectrometry validation

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Compound Focus: Cbz-O-methyl-L-ser

CAS No.: 134807-65-1

Cat. No.: S1535236

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Chemical Identification of Cbz-O-Methyl-L-Serine

To aid your research, here is the basic identifying information I found for your compound of interest. Please note that there are two closely related compounds with different CAS numbers.

Property	Cbz-O-Methyl-L-Serine (CAS 134807-65-1)	Cbz-L-Serine Methyl Ester (CAS 1676-81-9)
CAS Registry Number	134807-65-1 [1] [2]	1676-81-9 [3]
Molecular Formula	C ₁₂ H ₁₅ NO ₅ [1] [2]	C ₁₂ H ₁₅ NO ₅ [3]
Molecular Weight	253.25 g/mol [1] [2]	253.25 / 253.26 g/mol [3]
SMILES	COCC@@(HO)NC(=O)OCc1ccccc1 [1]	COC(=O)C(CO)NC(=O)OCC1=CC=CC=C1 [3]

Property	Cbz-O-Methyl-L-Serine (CAS 134807-65-1)	Cbz-L-Serine Methyl Ester (CAS 1676-81-9)
IUPAC Name	Information not available in search results	methyl (2S)-3-hydroxy-2-(phenylmethoxycarbonylamino)propanoate [3]
Synonym(s)	CBZ-L-Serine(Methyl Ether) [1]	CBZ-L-Serine methyl ester [3]

A Framework for Designing Your Validation Study

Although a direct protocol was not available, the search results point to established best practices in the field. You can use the following framework, based on general mass spectrometry validation guidelines, to design your own experimental comparison.

Core Experimental Design

A robust validation study begins with a solid experimental design. Key considerations include:

- **Calibration Standards:** It is recommended to use **matrix-matched calibration standards** (calibrants) to account for the influence of the sample matrix on the ionization of the analyte. If using solvent-based standards, their performance should be compared against matrix-matched ones [4].
- **Calibration Curve:** A minimum of **six different concentration levels** is required by most guidelines, but using up to 10 levels is recommended to adequately define the linear range. These concentrations should be evenly spaced and analyzed in a random order to detect instrument drift [4].
- **Cohort Selection & Power Analysis:** Ensure your study has a sufficient sample size. Proper cohort selection and statistical power analysis are critical for generating reliable and reproducible data [5].

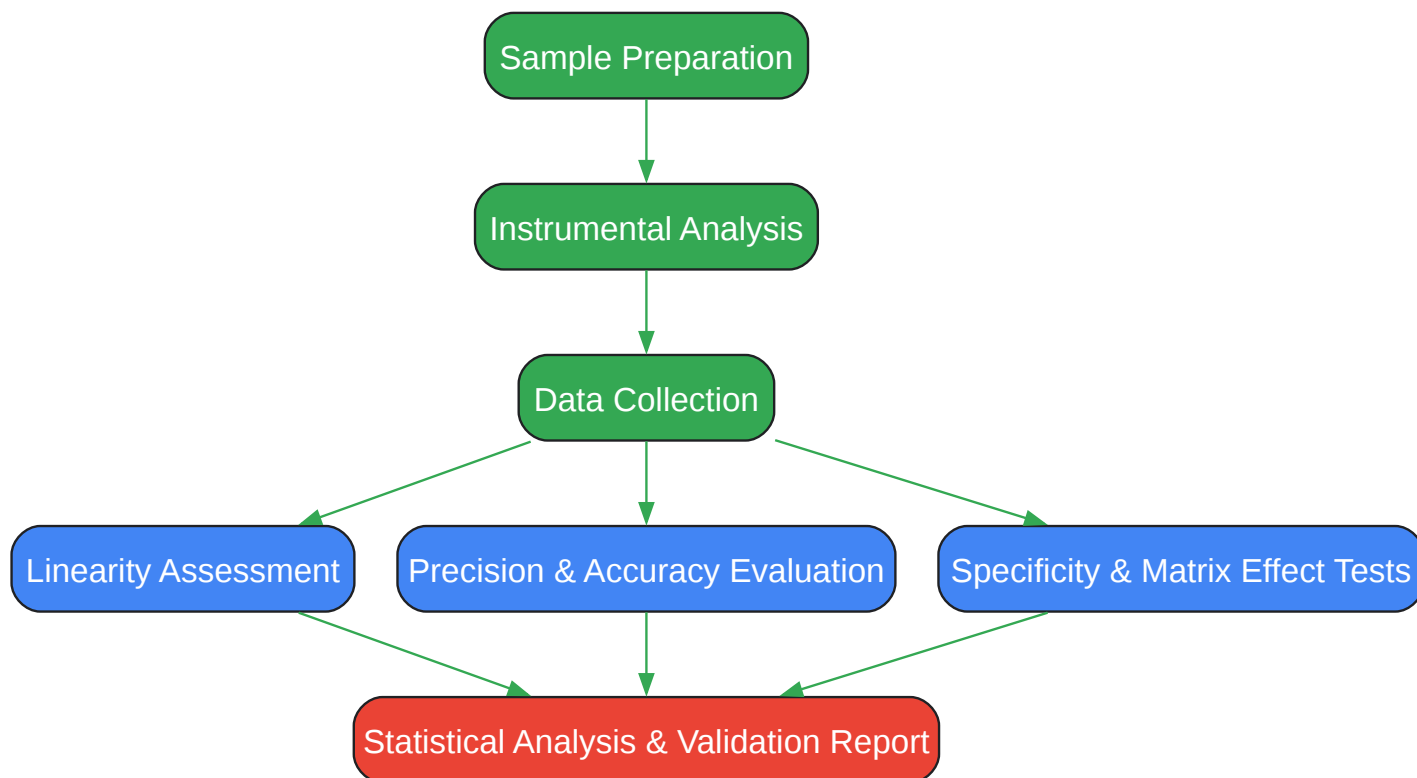
Key Validation Parameters to Compare

Your comparison guide should objectively evaluate the following performance parameters for **Cbz-O-Methyl-L-Serine** across different MS platforms (e.g., LC-MS/MS vs. GC-MS) or sample preparation methods. The table below summarizes the core parameters to measure.

Parameter	Experimental Goal & Methodology
Linearity	Establish the relationship between analyte concentration and instrument response across a defined range [4].
Assay (Method) Accuracy	Determine the closeness of agreement between the measured value and a known reference value, often reported as % bias [6].
Precision (Repeatability)	Measure the closeness of agreement among a series of measurements obtained under the same conditions. It is typically expressed as Relative Standard Deviation (RSD) [7].
Specificity/Selectivity	Demonstrate that the method can accurately measure the analyte in the presence of other components, such as matrix interferences [6].
Matrix Effects	Quantify the suppression or enhancement of the analyte signal caused by the sample matrix. This can be assessed by comparing the signal of an analyte in matrix versus in solvent [6].

Suggested Workflow for Method Validation

The following diagram outlines the key stages in developing and validating a mass spectrometry method, integrating the parameters discussed above.



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Finding Specific Technical Information

To move forward with your project, I suggest these steps:

- **Consult Official Guidelines:** Refer to established guidelines from regulatory bodies like the **U.S. Food and Drug Administration (FDA)** or the **International Council for Harmonisation (ICH)** for definitive requirements on bioanalytical method validation [5] [6].
- **Search Scientific Literature:** Look for papers in academic databases that focus on the analysis of similar protected amino acids or peptides. Their methods can often be adapted.
- **Contact Suppliers:** The manufacturers and distributors listed for these compounds (e.g., Alfa Chemistry, BOC Sciences) [1] may have technical data or application notes that they can share upon request.

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References

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